

Personal protective equipment for handling Phenol, 2-(1H-benzimidazol-2-yl)-

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Compound of Interest

Compound Name: **Phenol, 2-(1H-benzimidazol-2-yl)-**

Cat. No.: **B057587**

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Safe Handling Protocol: Phenol, 2-(1H-benzimidazol-2-yl)-

This guide provides essential safety, handling, and disposal procedures for **Phenol, 2-(1H-benzimidazol-2-yl)-**, also known as 2-(2'-Hydroxyphenyl)benzimidazole. Adherence to these protocols is critical for ensuring personnel safety and minimizing environmental impact in a laboratory setting. The compound's phenol component necessitates stringent precautions, as phenol is acutely toxic, corrosive, and rapidly absorbed through the skin, potentially causing severe burns and systemic toxicity.[1][2][3]

Hazard Identification and Classification

Phenol, 2-(1H-benzimidazol-2-yl)- is classified as a hazardous substance. The primary dangers include severe eye damage, skin irritation, respiratory irritation, and harm if swallowed. [4] The signal word for this chemical is "Danger".[4][5]

Hazard Class	GHS Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[4] [5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[4] [5]
Serious Eye Damage/Irritation	H318	Causes serious eye damage	[4] [5]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[4] [5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. Due to the presence of the phenol moiety, standard laboratory gloves are insufficient.[\[6\]](#)

Protection Type	Specification	Rationale and Source
Eye & Face	Tightly fitting, splash-proof safety goggles. A face shield must be worn over goggles if a splash hazard exists.	Conforms to EN 166 (EU) or NIOSH (US) standards to prevent contact with this corrosive substance, which can cause serious eye damage.[1][6][7]
Hand	Double-glove with Neoprene, Viton, or Butyl rubber gloves. Do not use latex or standard nitrile gloves.	Phenol rapidly penetrates nitrile and latex gloves.[1][6] If handling with chloroform, a ChemTek Viton/Butyl glove is recommended.[6] Gloves must be inspected before use and changed immediately upon contamination.[7]
Body	A flame-resistant lab coat, fully buttoned, with a chemical-resistant apron worn over it.	Provides a barrier against skin contact. Impervious clothing is essential to protect against the corrosive and rapidly absorbed nature of phenol.[6][7]
Respiratory	Use a NIOSH-approved respirator (e.g., N95 dust mask for solids) if handling outside of a fume hood or if dust/aerosols are generated. A full-face respirator is required if exposure limits are exceeded.	Prevents respiratory tract irritation.[5][7] All handling of stock solutions and dilutions should occur within a chemical fume hood to minimize inhalation risk.[3]

Operational and Handling Plan

A systematic approach to handling minimizes risk. This includes preparation, active handling, and post-handling procedures.

Engineering Controls & Preparation

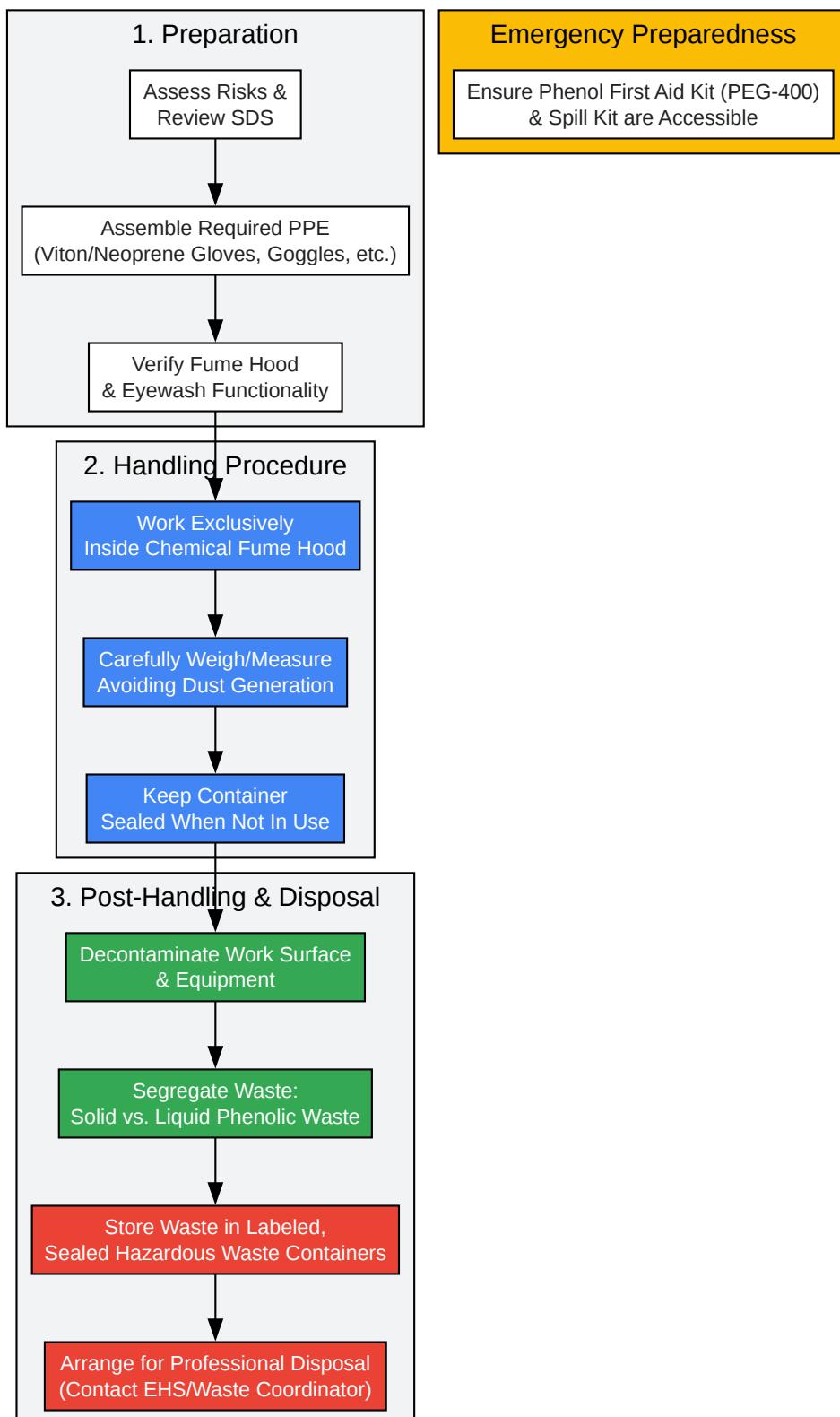
- Ventilation: All work with **Phenol, 2-(1H-benzimidazol-2-yl)-** must be conducted in a certified chemical fume hood.[3][7]
- Emergency Equipment: An emergency eyewash station and safety shower must be immediately accessible within the work area.[3][6]
- Designated Area: Clearly designate and label an area specifically for working with this chemical.[6]
- First Aid Kit: A dedicated phenol first aid kit containing polyethylene glycol 300 or 400 (PEG-300 or PEG-400) should be available for treating skin exposures.[2][3]

Safe Handling Protocol

- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Avoid Dust: When handling the solid form, take care to avoid the formation of dust and aerosols.[7]
- Portioning: Use the smallest quantity necessary for the experiment.[6]
- Containment: Keep the chemical container tightly closed when not in use.[7]
- Decontamination: After use, thoroughly wipe down the designated work area with a soap and water solution.[6]

Storage

- Store containers in a tightly closed state in a cool, dry, and well-ventilated area.[7]
- Keep away from strong oxidizing agents and other incompatible materials.[1]
- Store containers below eye level and within leak-proof secondary containment.[1]

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Caption: Workflow for handling **Phenol, 2-(1H-benzimidazol-2-yl)-**.

Disposal Plan

Phenol-containing waste is classified as hazardous and must be disposed of professionally. Under no circumstances should it be poured down the drain.[\[8\]](#)[\[9\]](#)

Waste Collection

- General: All waste, including rinsate from cleaning contaminated equipment, must be collected.[\[8\]](#)
- Liquid Waste: Collect all aqueous solutions or buffers containing the compound in designated, sealed, and shatter-proof hazardous waste containers.[\[9\]](#)[\[10\]](#)
- Solid Waste:
 - For spills, use an inert absorbent material like vermiculite or sand. Carefully collect the absorbed material and place it into a sealed, leak-tight container for disposal.[\[8\]](#)
 - Contaminated disposables (e.g., paper towels, gloves, gels) should be collected in a suitable, labeled container and disposed of as hazardous waste, typically via incineration.[\[9\]](#)[\[10\]](#)

Disposal Procedure

- Labeling: Clearly label all waste containers with "Hazardous Waste," the full chemical name, and any other required information per your institution's policy.
- Storage: Store waste containers in a well-ventilated, designated satellite accumulation area.
- Professional Disposal: The safest and required method for disposal is through incineration at a licensed chemical disposal facility.[\[8\]](#) Contact your institution's Environmental Health and Safety (EHS) department or Hazardous Waste Coordinator to arrange for pickup and disposal.[\[9\]](#)

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